

Solubility Profile of Boc-NH-PEG8-CH₂CH₂COOH: A Technical Guide

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Compound of Interest

Compound Name: *Boc-NH-PEG8-CH₂CH₂COOH*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Boc-NH-PEG8-CH₂CH₂COOH**, a heterobifunctional PROTAC linker. Understanding the solubility of this reagent is critical for its effective use in bioconjugation, drug delivery, and the synthesis of complex molecules such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs).

Introduction to Boc-NH-PEG8-CH₂CH₂COOH

Boc-NH-PEG8-CH₂CH₂COOH is a valuable chemical tool featuring a Boc-protected amine, a terminal carboxylic acid, and a hydrophilic 8-unit polyethylene glycol (PEG) spacer. The Boc group provides a stable protecting group for the amine functionality, which can be readily removed under mild acidic conditions. The carboxylic acid allows for conjugation to primary and secondary amines, while the PEG spacer enhances the aqueous solubility and flexibility of the resulting conjugate.^{[1][2]}

Qualitative Solubility Data

While specific quantitative solubility data for **Boc-NH-PEG8-CH₂CH₂COOH** is not widely published, a consistent qualitative solubility profile has been established from various supplier technical data sheets. The hydrophilic nature of the PEG chain and the presence of the polar carboxylic acid group contribute significantly to its solubility in aqueous and polar organic

solvents.[2][3] The table below summarizes the expected solubility of **Boc-NH-PEG8-CH₂CH₂COOH** in a range of common laboratory solvents.

Solvent	Solvent Type	Predicted Solubility	Reference
Water (H ₂ O)	Polar Protic	Soluble	[2][3]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble	[2][3]
Dimethylformamide (DMF)	Polar Aprotic	Soluble	[2][3]
Dichloromethane (DCM)	Chlorinated	Soluble	[2][3]
Chloroform (CHCl ₃)	Chlorinated	Soluble	[2]
Alcohols (e.g., Methanol, Ethanol)	Polar Protic	Less Soluble	[2]
Toluene	Non-polar Aromatic	Less Soluble	[2]
Diethyl Ether	Non-polar	Insoluble	[2]

Experimental Protocols for Solubility Determination

For applications requiring precise knowledge of solubility, it is recommended to determine this property experimentally. The following is a detailed protocol for determining the equilibrium solubility of **Boc-NH-PEG8-CH₂CH₂COOH** using the widely accepted shake-flask method.[4][5][6]

Objective:

To determine the equilibrium solubility of **Boc-NH-PEG8-CH₂CH₂COOH** in a specific solvent at a controlled temperature.

Materials:

- Boc-NH-PEG8-CH₂CH₂COOH**

- Selected solvent(s) of interest
- Analytical balance
- Glass vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.22 μm or 0.45 μm , chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or ELSD)
- Volumetric flasks and pipettes

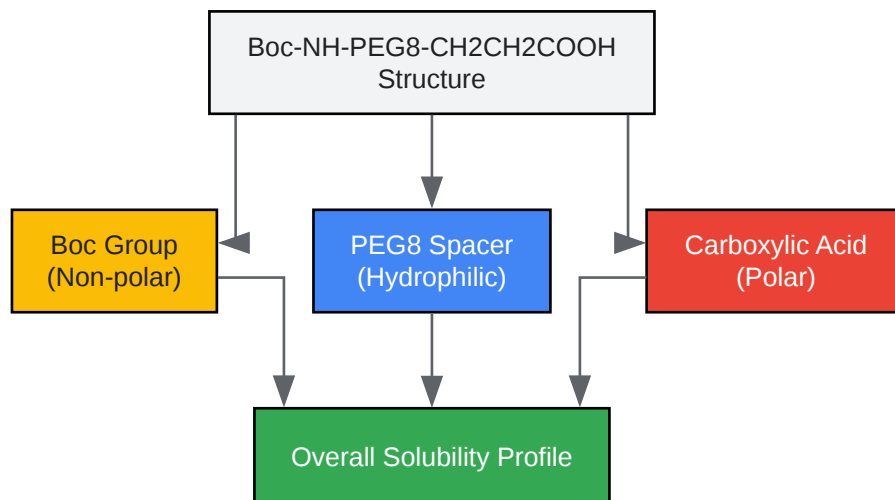
Procedure:

- Preparation of Standard Solutions:
 - Accurately weigh a known amount of **Boc-NH-PEG8-CH₂CH₂COOH** and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
 - Perform a series of dilutions to create a set of standard solutions of varying, known concentrations. These will be used to generate a calibration curve.
- Sample Preparation:
 - Add an excess amount of **Boc-NH-PEG8-CH₂CH₂COOH** to a glass vial. The excess solid should be clearly visible.
 - Add a precise volume of the selected solvent to the vial.
- Equilibration:
 - Tightly cap the vial to prevent solvent evaporation.

- Place the vial in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate for a sufficient period to reach equilibrium (typically 24-48 hours).[5]
- Separation of Undissolved Solute:
 - After the equilibration period, allow the vial to stand undisturbed at the controlled temperature for a short period to let the excess solid settle.
 - To ensure complete removal of undissolved solids, centrifuge the vial at a moderate speed.[4]
 - Carefully withdraw a sample of the supernatant using a syringe and filter it through a chemically inert syringe filter into a clean vial.[6] This step is crucial to remove any remaining solid particles.
- Quantification:
 - Analyze the standard solutions using HPLC to generate a calibration curve (peak area vs. concentration).
 - Analyze the filtered supernatant (the saturated solution) under the same HPLC conditions.
 - Determine the concentration of **Boc-NH-PEG8-CH₂CH₂COOH** in the saturated solution by interpolating its peak area from the calibration curve.
- Data Reporting:
 - The determined concentration represents the equilibrium solubility of the compound in the specific solvent at the tested temperature.
 - Report the solubility in appropriate units, such as mg/mL or mol/L.

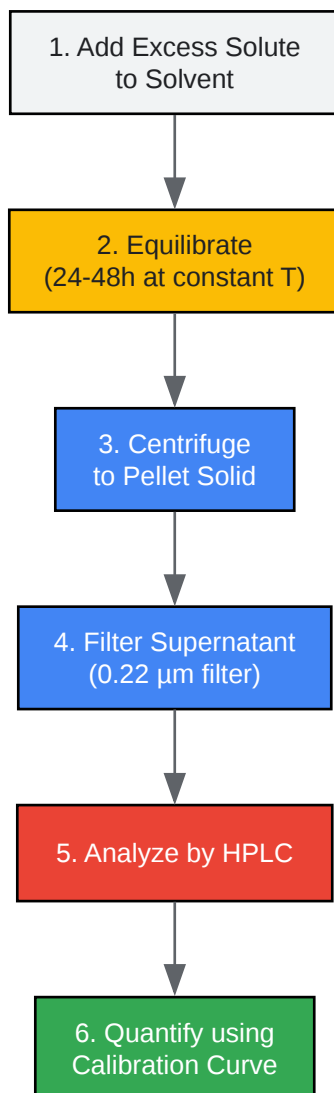
Visualizing Experimental and Logical Workflows

The following diagrams illustrate the key relationships and processes described in this guide.

Factors Influencing Solubility of Boc-NH-PEG8-CH₂CH₂COOH[Click to download full resolution via product page](#)

Caption: Molecular structure and its influence on solubility.

Workflow for Equilibrium Solubility Determination



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Caption: Experimental workflow for the shake-flask method.

Conclusion

Boc-NH-PEG8-CH₂CH₂COOH exhibits good solubility in aqueous solutions and common polar aprotic solvents like DMSO and DMF, which is a direct result of its hydrophilic PEG spacer and polar end groups. For research and development activities that require precise

concentrations, the shake-flask method detailed in this guide provides a reliable means of determining quantitative solubility. This understanding is foundational for the successful design and execution of experiments in drug discovery and bioconjugation.

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